

Safe Disposal of 2-Allylbenzoic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 2-Allylbenzoic acid

Cat. No.: B1302522

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This document provides essential safety and logistical information for the proper disposal of **2-Allylbenzoic acid**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on general best practices for hazardous chemical waste management and should be supplemented by a thorough review of your institution's specific safety protocols and local regulations.

Immediate Safety Considerations

2-Allylbenzoic acid is classified as a hazardous substance. Adherence to strict safety protocols is imperative to mitigate risks.

- Hazard Identification: This compound is harmful if swallowed and causes serious eye damage.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Handling: Avoid creating dust. Handle in a well-ventilated area, preferably within a chemical fume hood.
- Storage: Store in a tightly closed container in a dry, well-ventilated place. It is classified under Storage Class 11 as a combustible solid.

Quantitative Data Summary

The following table summarizes the key quantitative data for **2-Allylbenzoic acid**.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O ₂
Molecular Weight	162.19 g/mol
Hazard Codes	H302, H318
Storage Class	11 (Combustible Solids)

Step-by-Step Disposal Procedure

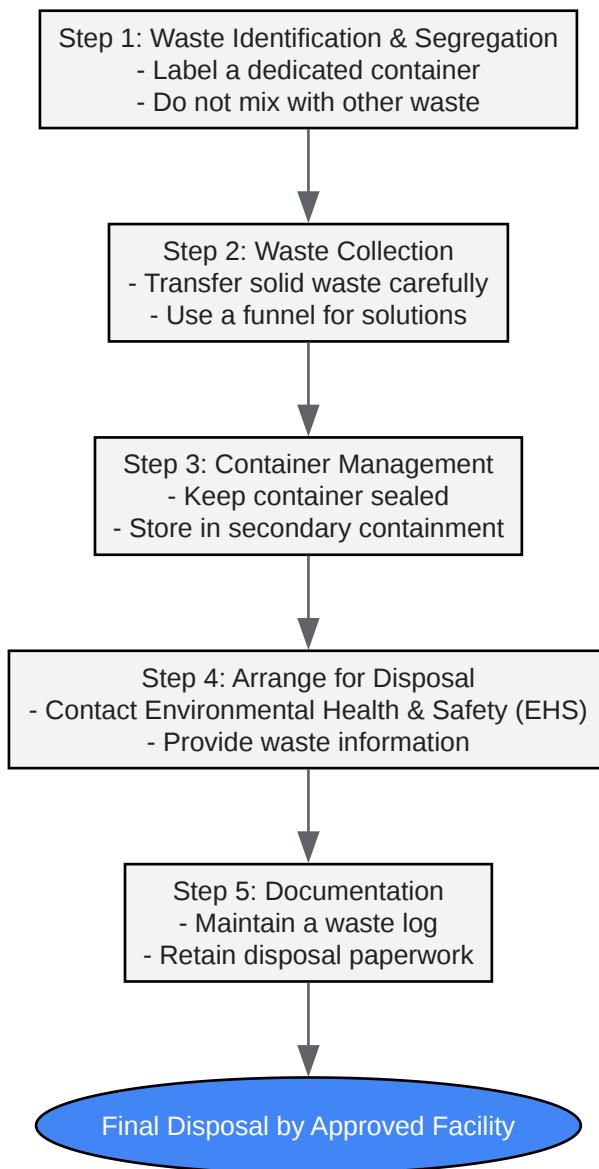
The disposal of **2-Allylbenzoic acid** must be conducted as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

- Waste Identification and Segregation:
 - Clearly label a dedicated waste container for **2-Allylbenzoic acid** waste. The label should include the chemical name, concentration, and hazard symbols.
 - Do not mix with other chemical waste unless compatibility has been confirmed by a qualified professional.
- Waste Collection:
 - For solid waste, carefully transfer the material into the designated waste container, avoiding the generation of dust.
 - For solutions, use a funnel to transfer the liquid into a compatible, sealable waste container.
- Container Management:
 - Keep the waste container securely sealed when not in use.
 - Store the waste container in a designated secondary containment area that is well-ventilated and away from incompatible materials.

- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for hazardous waste.
 - Provide the EHS department with accurate information about the waste, including its composition and volume.
- Documentation:
 - Maintain a log of the accumulated waste, noting the date and amount of each addition.
 - Retain all paperwork provided by the EHS department and the waste disposal vendor.

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **2-Allylbenzoic acid**.

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Caption: A workflow for the safe disposal of **2-Allylbenzoic acid**.

Disclaimer: The information provided is for guidance purposes only. Always consult your institution's specific waste disposal protocols and comply with all local, state, and federal regulations.

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